

# Personal protective equipment for handling 2,6-Difluorophenylboronic acid

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## Compound of Interest

Compound Name: 2,6-Difluorophenylboronic acid

Cat. No.: B068854

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## Essential Safety and Handling Guide for 2,6-Difluorophenylboronic Acid

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides immediate and essential safety and logistical information for the use of **2,6-Difluorophenylboronic acid**, including recommendations for personal protective equipment (PPE), operational procedures, and disposal plans.

### Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to minimize exposure and ensure laboratory safety when handling **2,6-Difluorophenylboronic acid**. The following table summarizes the required PPE.<sup>[1][2]</sup>

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Chemical Splash Goggles	Must be worn at all times in the laboratory. Goggles are required when there is a risk of splashing. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Chemical-Resistant Gloves	Nitrile or other impervious gloves should be worn. Gloves must be inspected for integrity before use and disposed of properly after handling. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Body Protection	Laboratory Coat	A lab coat is mandatory to protect skin and clothing from potential spills. <a href="#">[2]</a> <a href="#">[4]</a> For tasks with a higher risk of splashes, consider an impervious apron. <a href="#">[1]</a>
Respiratory Protection	Dust Mask or Respirator	A NIOSH/MSHA certified respirator is required when handling the solid compound, especially if there is a potential for dust generation. <a href="#">[1]</a> <a href="#">[2]</a> Work should ideally be conducted in a well-ventilated area or under a chemical fume hood. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Footwear	Closed-Toe Shoes	To protect against spills and falling objects, closed-toe shoes must be worn in the laboratory at all times. <a href="#">[1]</a> <a href="#">[2]</a>

## Hazard Identification and Physical Properties

Hazard Statement	Description
H315	Causes skin irritation.[5]
H319	Causes serious eye irritation.[5]
H335	May cause respiratory irritation.[5]
Signal Word	Warning[5]
Molecular Formula	C6H5BF2O2[4][5]
Molecular Weight	157.91 g/mol [4]
Melting Point	147 - 149 °C[5]
Appearance	Off-white solid[5]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **2,6-Difluorophenylboronic acid**.

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[2][6] The work area, typically a chemical fume hood, should be clean and uncluttered.[2] Verify that the chemical fume hood is functioning correctly.[1]
- Donning PPE: Put on all required personal protective equipment as detailed in the table above.[1][2]
- Handling the Compound:
  - Conduct all manipulations of **2,6-Difluorophenylboronic acid** within a certified chemical fume hood to minimize inhalation of any dust.[1]
  - Avoid the generation of dust when transferring the solid.[2][7] Use appropriate tools, such as a spatula, for transfer.[2]
  - Keep the container tightly closed when not in use.[2][4]
- Post-Handling:

- Clean the work area to remove any residual chemical.[\[2\]](#)
- Properly remove and dispose of contaminated gloves and any other disposable PPE.[\[2\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[5\]](#)

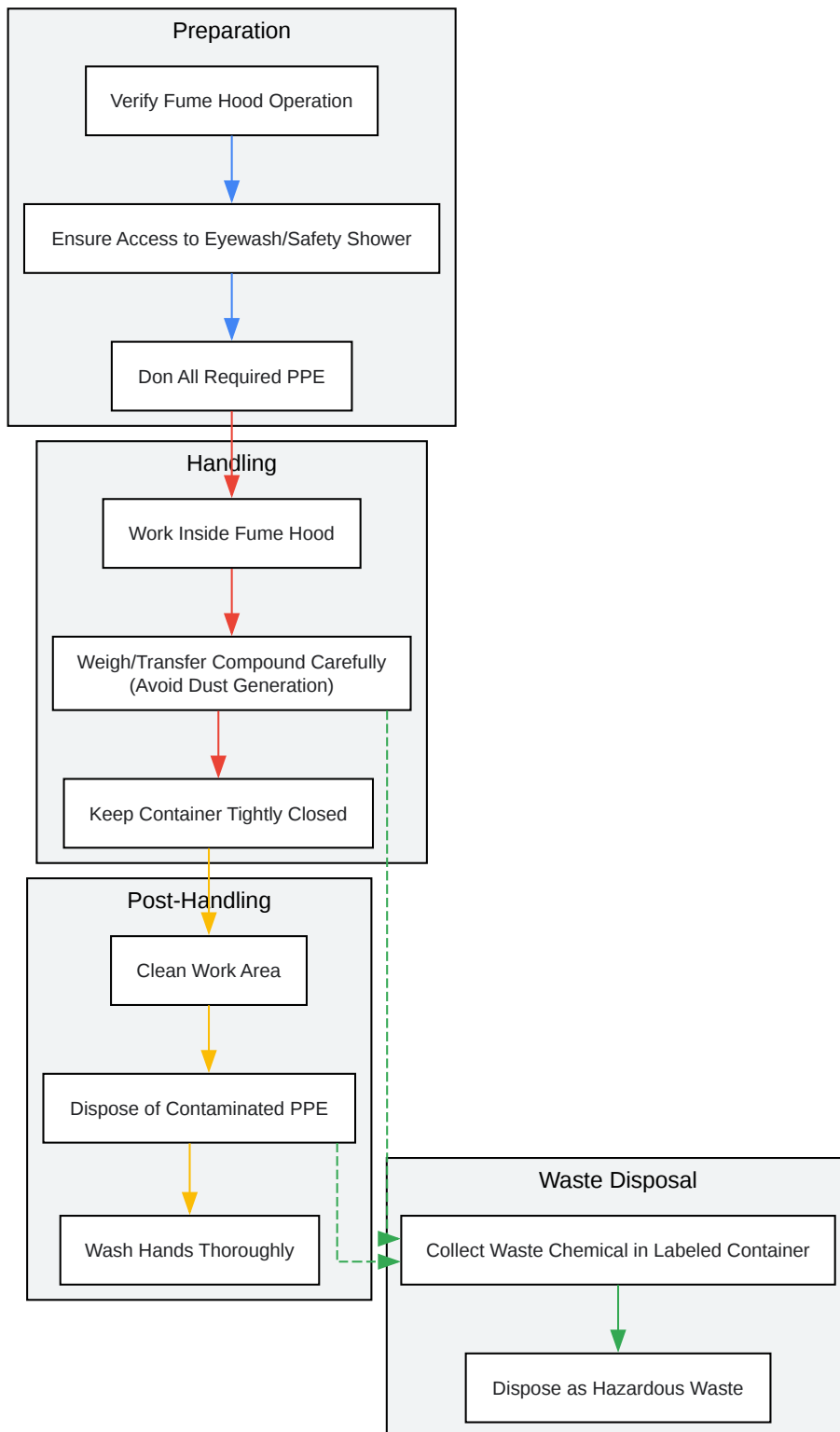
## Disposal Plan

Proper disposal of **2,6-Difluorophenylboronic acid** and its containers is essential to prevent environmental contamination and ensure compliance with regulations.

- **Waste Chemical:** Dispose of excess or unwanted **2,6-Difluorophenylboronic acid** as hazardous waste.[\[2\]](#) It should be collected in a suitable, labeled container for disposal by a licensed waste disposal company.[\[2\]](#) Do not let the product enter drains.[\[2\]](#)
- **Contaminated Materials:** Any materials that have come into contact with the chemical, such as gloves and weighing papers, should also be disposed of as hazardous waste.[\[2\]](#)
- **Empty Containers:** Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.[\[2\]](#) The cleaned container can then be disposed of according to local regulations.[\[2\]](#)

## Experimental Workflow: Safe Handling of 2,6-Difluorophenylboronic Acid

## Workflow for Safe Handling of 2,6-Difluorophenylboronic Acid



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Caption: Safe handling workflow for **2,6-Difluorophenylboronic acid**.

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